

In-Depth Technical Guide to the Safety and Handling of Cetylamine-d33

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cetylamine-d33

Cat. No.: B15558612

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is based on available data for the non-deuterated analogue, Hexadecylamine (also known as Cetylamine), and is extrapolated to **Cetylamine-d33**. Isotopic labeling with deuterium is not expected to significantly alter the chemical's fundamental hazardous properties. However, users should always consult the most current Safety Data Sheet (SDS) provided by the supplier and adhere to all applicable institutional and governmental safety regulations.

Introduction

Cetylamine-d33 is the deuterated form of Cetylamine (1-Hexadecanamine), a long-chain primary aliphatic amine. Due to the high degree of similarity in chemical structure and reactivity, the safety and handling guidelines for Cetylamine are considered applicable to its deuterated counterpart.^{[1][2][3][4]} Cetylamine is a corrosive solid that can cause severe skin burns and eye damage.^[5] It is also very toxic to aquatic life.^[5] This guide provides comprehensive safety and handling information to minimize risks during its use in a laboratory or research setting.

Hazard Identification and Classification

Cetylamine is classified as a hazardous substance. The primary hazards are its corrosivity and environmental toxicity.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1	H314: Causes severe skin burns and eye damage. [5]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage. [5]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life. [5]
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects. [5]

Primary Routes of Exposure: Inhalation, ingestion, skin contact, and eye contact.

Physical and Chemical Properties

A summary of the key physical and chemical properties of Hexadecylamine is provided below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₅ N (for non-deuterated)	[5]
Molecular Weight	241.46 g/mol (for non-deuterated)	[5]
Appearance	White solid	[5]
Odor	Ammonia-like	[6]
Melting Point	46 °C (115.2 °F)	[5]
Boiling Point	322 °C (613 °F) at 760 mmHg	[5]
Density	0.8129 g/cm ³ at 20 °C (68 °F)	[5]
Solubility in Water	Less than 1 mg/mL at 22 °C (72 °F)	[5]
Flash Point	140 °C (284 °F)	[7]

Toxicological Data

The toxicological data for Hexadecylamine is summarized below. Specific quantitative data for the deuterated form is not available, but the values for the non-deuterated form provide a strong indication of its toxic potential.

Metric	Route	Species	Value	Reference
LD50	Oral	Rat	> 2000 mg/kg	[7]
LD50	Dermal	Rat	> 2000 mg/kg	[7]
LC50	Inhalation	Rat	> 5 mg/L (ATE)	[7]

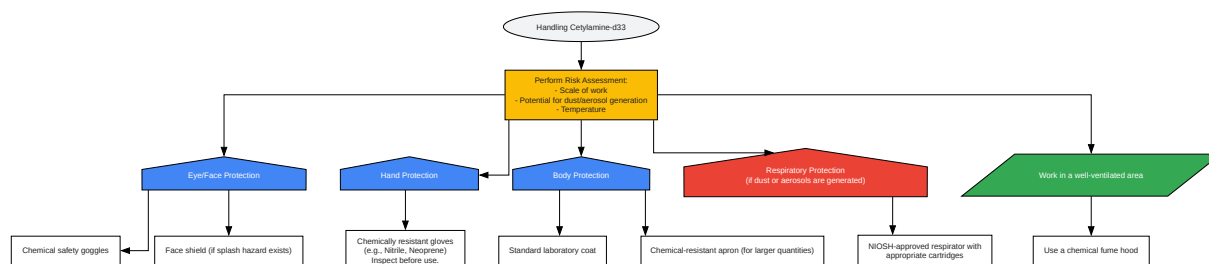
LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.[6]
[8] LC50 (Lethal Concentration, 50%) is the concentration of a chemical in the air or water that is expected to cause death in 50% of test animals.[6][8] ATE (Acute Toxicity Estimate) is a calculated value.

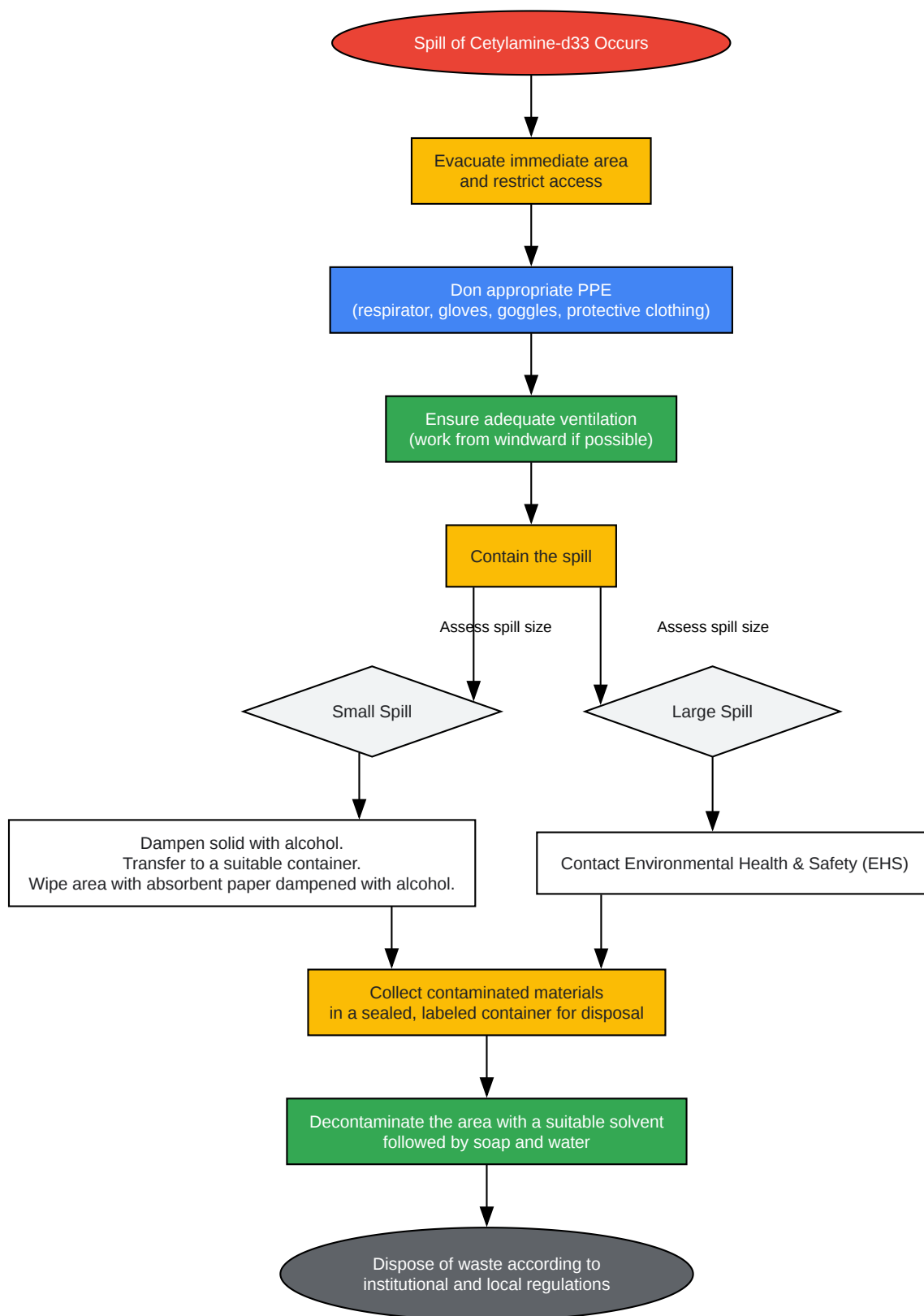
Experimental Protocols and Handling Procedures

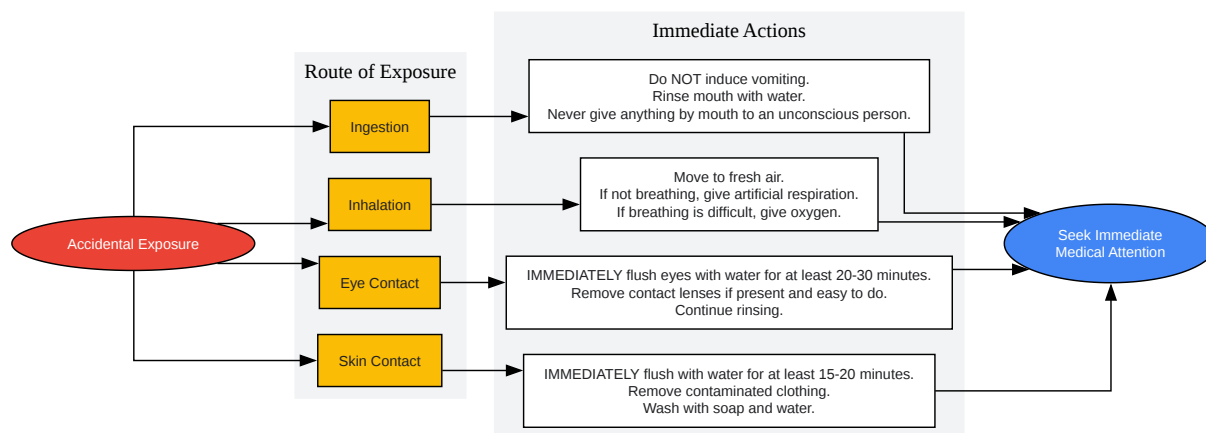
Detailed experimental protocols for generating the toxicological data are proprietary and not publicly available. However, this section outlines the standard procedures for safe handling, storage, and emergency response.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Cetylamine-d33** to prevent contact. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.







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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safety and Handling of Cetylamine-d33]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558612/docs#in-depth-technical-guide-to-the-safety-and-handling-of-cetylamine-d33\]](https://www.benchchem.com/product/b15558612/docs#in-depth-technical-guide-to-the-safety-and-handling-of-cetylamine-d33)

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